

Methoxyallene: A Comprehensive Technical Guide to its Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methoxyallene

Cat. No.: B081269

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methoxyallene ($\text{CH}_3\text{OCH}=\text{C}=\text{CH}_2$), a key member of the alkoxyallene family, has emerged as a versatile C3 building block in modern organic synthesis. Its unique electronic properties and reactivity have enabled the construction of complex acyclic, carbocyclic, and heterocyclic scaffolds, finding application in the synthesis of natural products and pharmaceutically relevant molecules. This technical guide provides an in-depth exploration of the discovery and historical development of **methoxyallene**, detailing its synthesis, physical and spectroscopic properties, and seminal experimental protocols.

Discovery and Historical Context

The journey to understanding and utilizing **methoxyallene** is rooted in the broader history of allene chemistry. For many years, allenes were regarded as mere chemical curiosities, considered too unstable and difficult to synthesize for practical application. A significant shift in this perception began in the 1950s, with chemists starting to unravel the unique reactivity and synthetic potential of these cumulated dienes.

The pioneering work on alkoxyallenes, the class of compounds to which **methoxyallene** belongs, was conducted by the Dutch chemist J.F. Arens and his research group. Their investigations into alkoxyacetylenes in the late 1940s laid the foundation for the synthesis of these valuable reagents. The standard and most common method for the preparation of

methoxyallene is the base-catalyzed isomerization of its alkyne isomer, 3-methoxypropyne. This rearrangement is a facile and efficient way to access the allenic structure.

The generation and subsequent reactions of lithiated alkoxyallenes, a critical development that unlocked much of their synthetic utility, were reported shortly after the establishment of reliable synthetic routes to the parent alkoxyallenes. This advancement transformed **methoxyallene** and its derivatives from interesting structures into powerful nucleophilic synthons.

Physicochemical Properties

Methoxyallene is a colorless, flammable liquid with a distinct ethereal odor. Below is a summary of its key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₄ H ₆ O	[1]
Molecular Weight	70.09 g/mol	[1]
CAS Number	13169-00-1	[1]
Density	0.832 g/mL at 25 °C	
Boiling Point	Not readily available	
Refractive Index (n ₂₀ /D)	1.429	
Flash Point	-28.9 °C (-20.0 °F)	
Storage Temperature	2-8°C	

Spectroscopic Data

The structural characterization of **methoxyallene** is accomplished through standard spectroscopic techniques. While a publicly available, complete set of experimentally verified spectra is not readily found, the expected spectral features can be reliably predicted based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum of **methoxyallene** is expected to show three distinct signals:

- A singlet for the methoxy group protons ($-\text{OCH}_3$).
- A signal for the terminal allenic protons ($=\text{C}=\text{CH}_2$).
- A signal for the allenic proton adjacent to the methoxy group ($=\text{CH}-\text{O}-$).

^{13}C NMR: The carbon NMR spectrum will display four signals corresponding to the four carbon atoms in the molecule:

- A signal for the methoxy carbon ($-\text{OCH}_3$).
- Signals for the three allenic carbons ($\text{C}=\text{C}=\text{C}$), with the central carbon appearing at a characteristic downfield shift.

Nucleus	Predicted Chemical Shift (ppm)	Multiplicity
^1H	~3.5	singlet
~4.8	doublet	
~6.5	triplet	
^{13}C	~58	quartet
~85	triplet	
~120	doublet	
~205	singlet	

Note: These are predicted values and may vary depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

The IR spectrum of **methoxyallene** is characterized by a strong, sharp absorption band in the region of 1950-1970 cm^{-1} , which is indicative of the asymmetric stretching vibration of the $\text{C}=\text{C}=\text{C}$ allenic backbone. Other key absorptions include C-H stretching and bending vibrations and the C-O stretching of the ether linkage.

Functional Group	Characteristic Absorption (cm^{-1})
$\text{C}=\text{C}=\text{C}$ stretch	1950-1970 (strong, sharp)
$=\text{C}-\text{H}$ stretch	3000-3100
C-H stretch (sp^3)	2850-3000
C-O stretch	1000-1300

Experimental Protocols

Synthesis of Methoxyallene via Isomerization of 3-Methoxypropyne

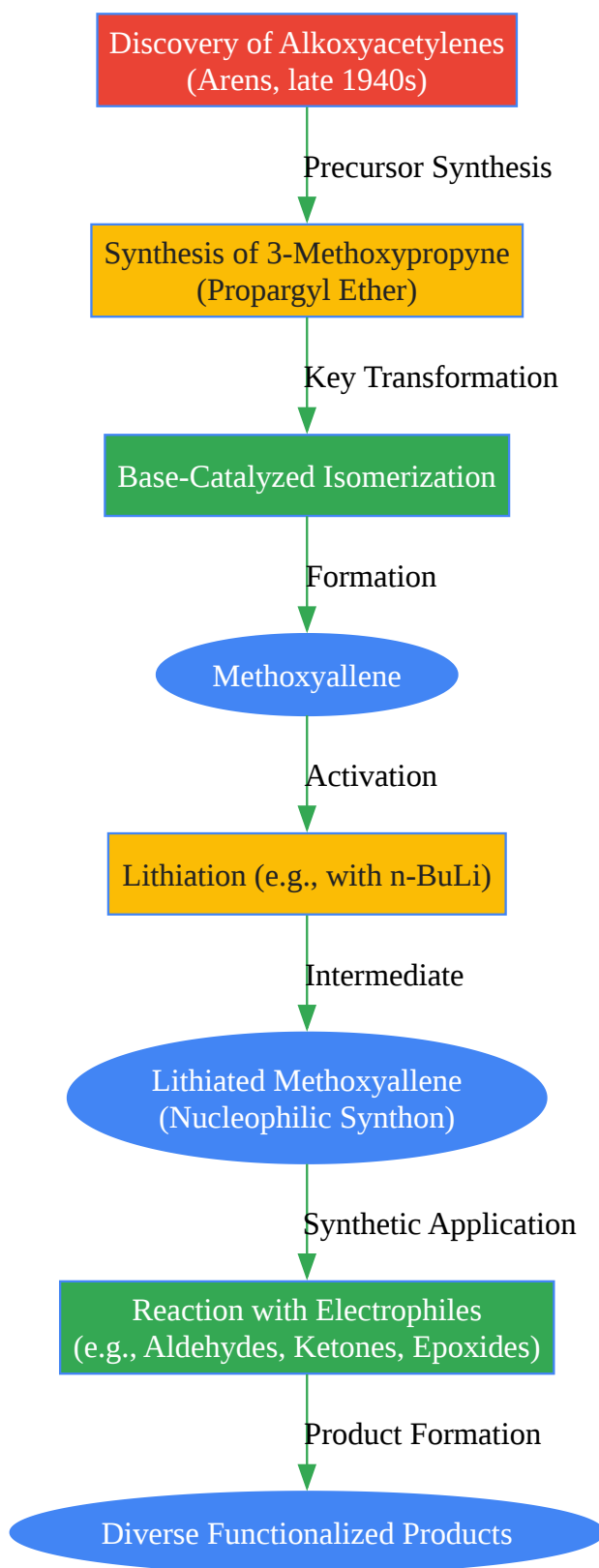
The most common laboratory synthesis of **methoxyallene** involves the base-catalyzed isomerization of commercially available 3-methoxypropyne.^[2]

Reaction Scheme:

Isomerization of 3-Methoxypropyne

Base (e.g., K-t-BuO)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 1-Methoxyallene | CAS#:13169-00-1 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [Methoxyallene: A Comprehensive Technical Guide to its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081269#discovery-and-history-of-methoxyallene\]](https://www.benchchem.com/product/b081269#discovery-and-history-of-methoxyallene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com